



Harnessing Alkyne-PEG4-Maleimide for Advanced Click Chemistry Applications

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Compound of Interest		
Compound Name:	Alkyne-PEG4-maleimide	
Cat. No.:	B610245	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Alkyne-PEG4-maleimide is a heterobifunctional linker that has become an indispensable tool in the field of bioconjugation and drug development.[1][2] Its unique molecular architecture, featuring a terminal alkyne, a maleimide group, and a flexible polyethylene glycol (PEG) spacer, enables a versatile and controlled approach to covalently linking molecules.[3][4] This linker is particularly pivotal in the construction of complex biomolecular structures like antibody-drug conjugates (ADCs), facilitating the targeted delivery of therapeutic agents.[5]

The maleimide group offers high reactivity and selectivity towards sulfhydryl (thiol) groups found in cysteine residues of proteins and peptides.[1][6] This allows for site-specific modification, which is crucial for preserving the biological activity of the protein. The terminal alkyne serves as a handle for "click chemistry," most notably the highly efficient and specific copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC).[1][3] This reaction enables the attachment of a second molecule, such as a drug or an imaging agent, that has been functionalized with an azide group.[1] The PEG4 spacer enhances the hydrophilicity of the resulting conjugate, improving solubility, reducing aggregation, and providing a flexible linkage that minimizes steric hindrance.[3][4][7]

Core Applications



The unique properties of **Alkyne-PEG4-maleimide** lend it to a variety of applications in research and drug development:

- Antibody-Drug Conjugates (ADCs): This is a primary application where the linker is used to attach potent cytotoxic drugs to monoclonal antibodies, enabling targeted delivery to cancer cells.[1][5]
- Protein Labeling: Researchers utilize this linker to attach fluorescent dyes, biotin, or other reporter molecules to proteins for use in imaging and diagnostic assays.[1]
- Drug Delivery Systems: The linker can be employed to construct sophisticated drug delivery systems by conjugating drugs to targeting ligands or polymers.[1][8]
- Vaccine Development: It is being explored in vaccine formulations to enhance immune responses by effectively conjugating antigens.[1]
- Polymer Chemistry: This compound is used in the synthesis of functionalized polymers for applications like hydrogels in tissue engineering.[1]

Quantitative Data Presentation

The efficiency and kinetics of the reactions involving **Alkyne-PEG4-maleimide** are critical for successful bioconjugation. The following tables summarize key quantitative data from relevant studies.



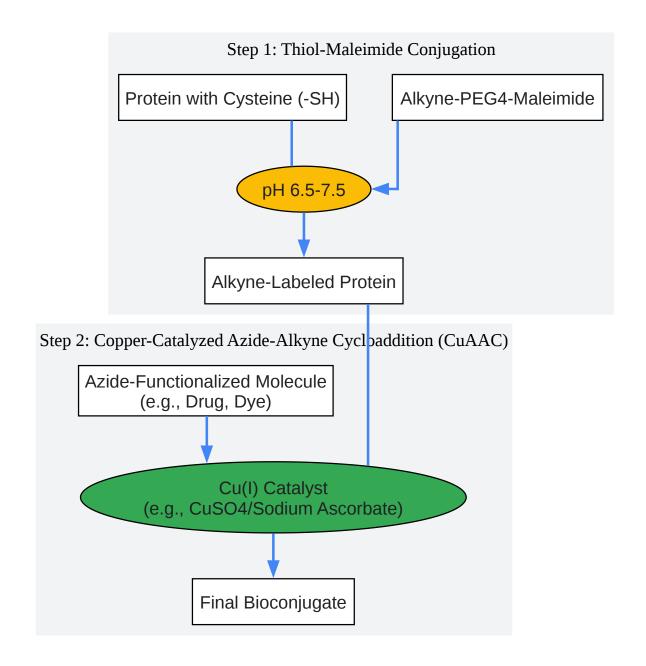
Parameter	Value	Conditions	Biomolecule	Reference
Thiol-Maleimide Reaction Parameters				
Conjugation Efficiency	84 ± 4%	30 min, room temperature, 10 mM HEPES pH 7.0, 2:1 maleimide:thiol ratio	cyclic peptide cRGDfK	[1]
Conjugation Efficiency	58 ± 12%	2 h, room temperature, PBS pH 7.4, 5:1 maleimide:protei n ratio	11A4 nanobody	[1]
Reaction Rate (Thiol-Maleimide)	~1000x faster than with amines	pH 7.0	General	[1]

Parameter	Value	Conditions	Reference
Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) Parameters			
Rate Acceleration (CuAAC)	10 ⁷ to 10 ⁸ fold	Compared to uncatalyzed reaction	[1]
Optimal pH Range (CuAAC)	4 - 12	Aqueous conditions	[1]

Experimental Workflows and Signaling Pathways

The following diagrams illustrate the key experimental workflows and reaction mechanisms involved in the use of **Alkyne-PEG4-maleimide**.

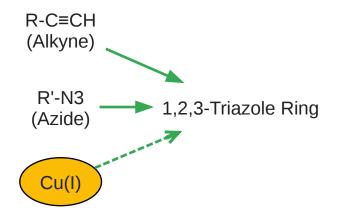




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Bioconjugation workflow using **Alkyne-PEG4-Maleimide**.





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